

An In-depth Technical Guide to the Synthesis of 2-Amino-5-nitrophenol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2-Amino-5-nitrophenol

Cat. No.: B090527

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the primary synthesis pathways for **2-Amino-5-nitrophenol** (ANP), a crucial intermediate in the manufacturing of dyes, pigments, and pharmaceuticals. The document details various synthetic routes, presenting quantitative data in structured tables for comparative analysis, and offers detailed experimental protocols for key methodologies. Visual diagrams of the synthesis pathways are included to facilitate a deeper understanding of the chemical transformations.

Introduction

2-Amino-5-nitrophenol (CAS 121-88-0), with the molecular formula $C_6H_6N_2O_3$, is a valuable organic intermediate characterized by its amino, hydroxyl, and nitro functional groups.^[1] These features make it a versatile precursor for a range of more complex molecules. The quality and purity of ANP are critical, directly impacting the efficacy and safety of the final products.^[1] Consequently, efficient and well-controlled synthesis pathways are of significant interest in the chemical and pharmaceutical industries. This guide explores several established methods for the synthesis of ANP, evaluating them based on yield, purity, cost-effectiveness, and environmental impact.

Core Synthesis Pathways

Several synthetic routes to **2-Amino-5-nitrophenol** have been developed, each with distinct advantages and disadvantages. The most prominent methods start from 2-aminophenol, 2,4-

dinitrophenol, or p-nitroaniline.

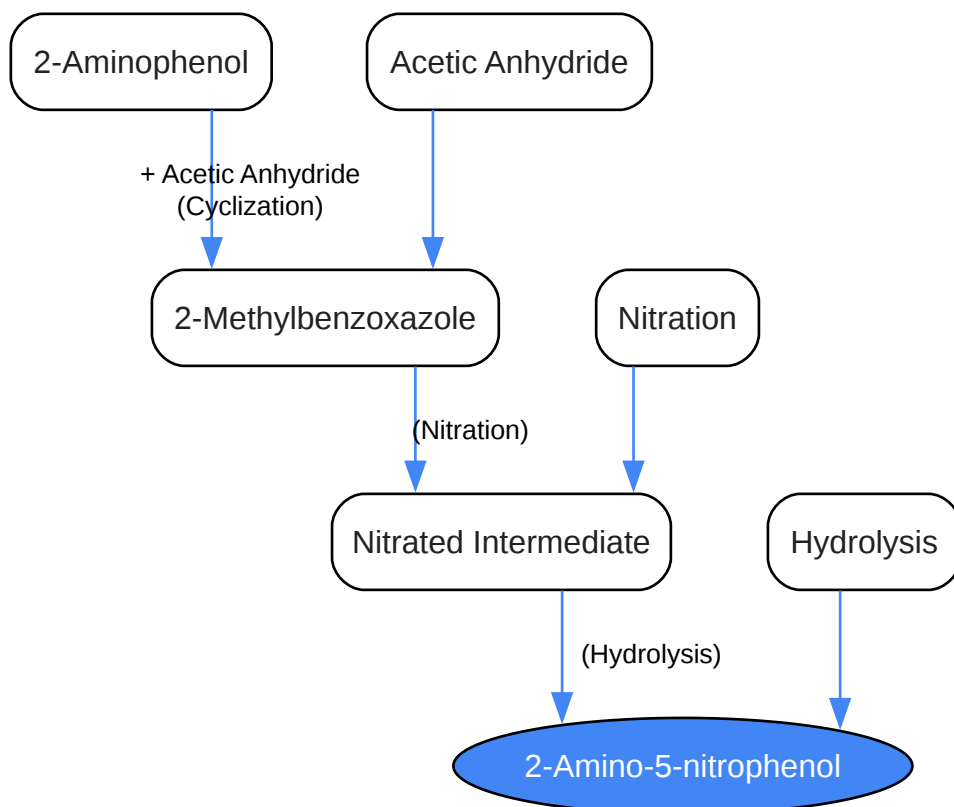
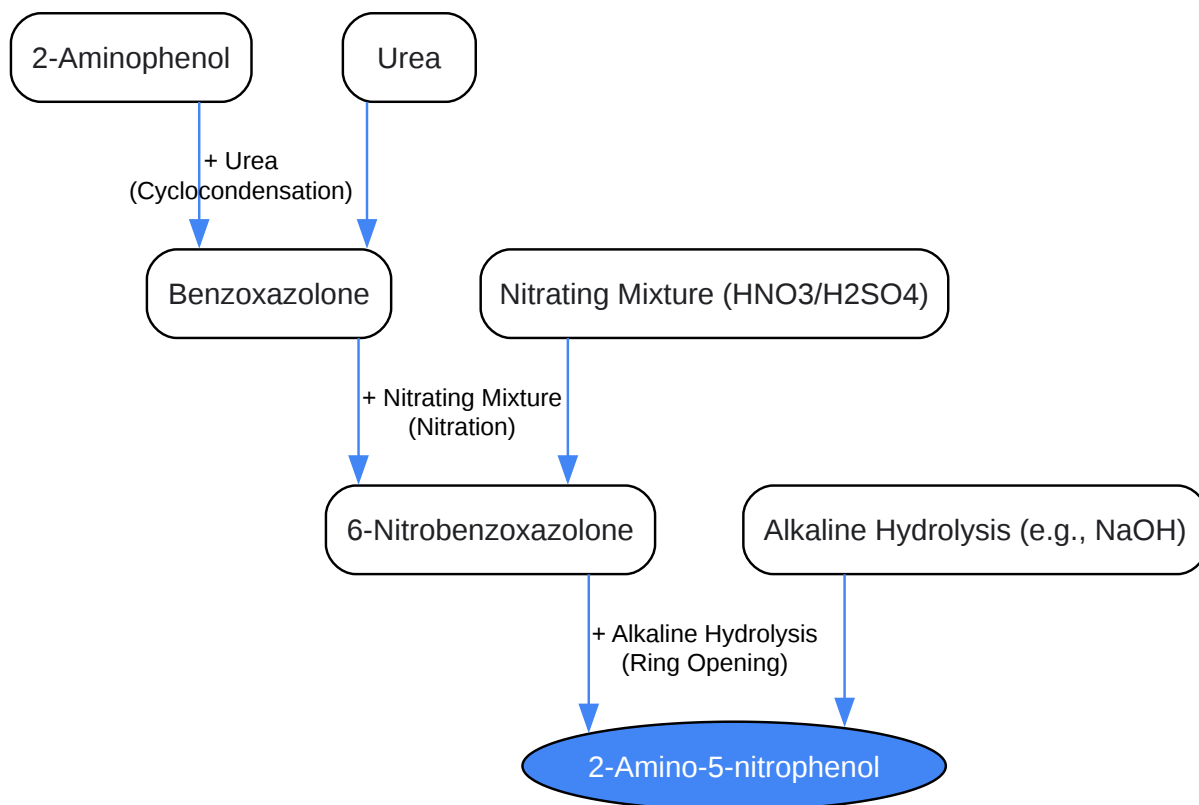
Synthesis from 2-Aminophenol

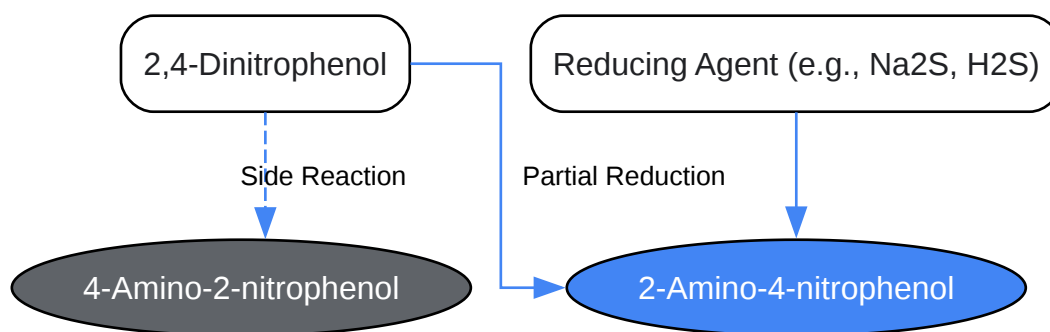
The most common and industrially relevant methods for synthesizing **2-Amino-5-nitrophenol** begin with 2-aminophenol. These pathways typically involve the formation of a heterocyclic intermediate to protect the amino and hydroxyl groups during the subsequent nitration step.

This modern approach involves the cyclocondensation of 2-aminophenol with urea to form benzoxazolone. This intermediate is then nitrated and subsequently hydrolyzed to yield the final product. This method is favored for its high yields and relatively low cost.^{[2][3]}

The overall reaction can be summarized as follows:

- Cyclocondensation: 2-Aminophenol reacts with urea to form benzoxazolone.
- Nitration: Benzoxazolone is nitrated, primarily at the 6-position, to form 6-nitrobenzoxazolone.
- Hydrolysis: The 6-nitrobenzoxazolone is hydrolyzed under alkaline conditions to open the ring and form **2-Amino-5-nitrophenol**.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. nbinn.com [nbinn.com]
- 2. CN105669477A - Method for producing 5-nitro-2aminophenol - Google Patents [patents.google.com]
- 3. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Synthesis of 2-Amino-5-nitrophenol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b090527#synthesis-pathways-for-2-amino-5-nitrophenol]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com